

A Comparative Guide to the Spectroscopic and Physical Properties of Nitroindole Isomers

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Compound of Interest

Compound Name: 4-Nitroindole

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This guide provides an objective comparison of the key spectroscopic and physical properties of various nitroindole isomers. Understanding the distinct characteristics of each isomer is crucial for their unambiguous identification, synthesis, and application in medicinal chemistry and materials science. The following sections present quantitative data, detailed experimental protocols, and a visual workflow for isomer characterization.

Physical Property Comparison

The physical properties of nitroindole isomers, such as melting point and solubility, are fundamental for their handling, purification, and formulation. The position of the nitro group on the indole ring significantly influences these characteristics.

Property	4-Nitroindole	5-Nitroindole	6-Nitroindole	7-Nitroindole
Molecular Formula	C ₈ H ₆ N ₂ O ₂	C ₈ H ₆ N ₂ O ₂ [1]	C ₈ H ₆ N ₂ O ₂ [2]	C ₈ H ₆ N ₂ O ₂
Molecular Weight	162.15 g/mol	162.15 g/mol [1]	162.15 g/mol [2]	162.15 g/mol
Melting Point (°C)	205-207[3][4]	140-142[5][6][7]	137-143[8]	94-98[9][10]
Appearance	Yellowish-brown crystals[11]	Yellow crystalline powder[1]	Yellow powder/crystals[8][12]	Light yellow to orange powder/crystal
Water Solubility	Low water solubility[8]	Insoluble in mineral oils[6]	Low water solubility[8]	Slightly soluble[9]
pKa (Predicted)	Not specified	15.25 ± 0.30[7]	Not specified	13.96 ± 0.30

Spectroscopic Property Comparison

Spectroscopic analysis is essential for the structural elucidation and differentiation of nitroindole isomers. Each isomer presents a unique spectral fingerprint.

The UV-Vis absorption spectra are influenced by the electronic transitions within the aromatic system. The position of the electron-withdrawing nitro group affects the energy of these transitions, leading to distinct absorption maxima (λ_{max}).

Isomer	Solvent	λ_{max} (nm)
3-Nitroindole	2-Propanol	349[13][14][15]
4-Nitroindole	2-Propanol	Broad absorption extending furthest into the visible range[13][14][15]
5-Nitroindole	2-Propanol	322[13][14][15]
6-Nitroindole	2-Propanol	Two maxima in the 300-400 nm range[13][14][15]
7-Nitroindole	2-Propanol	One broadly absorbing peak in the near-UV[13][14]

IR spectroscopy helps identify key functional groups. While the precise peak positions may vary slightly between isomers, the characteristic absorbances for the N-H and NO₂ groups are expected for all nitroindoles.

Functional Group	General Wavenumber (cm ⁻¹)	Isomer-Specific Data
N-H Stretch	~3300-3500	Observed for 7-Nitroindole in this range.
NO ₂ Asymmetric Stretch	~1500-1550	Observed for 7-Nitroindole in this range.
NO ₂ Symmetric Stretch	~1300-1350	Observed for 7-Nitroindole in this range.
Aromatic C=C Stretch	~1450-1600[16]	Inferred from general indole spectra[16].

Mass spectrometry provides information on the molecular weight and fragmentation patterns. The parent ion for all nitroindole isomers is expected at an m/z of 162.

Isomer	Key Fragments (m/z)
3-Nitroindole	162 (Parent Ion), 132, 116[13][17]
4-Nitroindole	162 (Parent Ion), 116[18]
6-Nitroindole	162 (Parent Ion)[19]
7-Nitroindole	162 (Parent Ion) - Inferred

Experimental Protocols

The following are generalized methodologies for the spectroscopic characterization of nitroindole isomers based on reported procedures.

This protocol is used to determine the absorption maxima (λ_{max}) of the isomers.

- Sample Preparation: Prepare dilute solutions of each nitroindole isomer in a spectroscopic grade solvent, such as 2-propanol.[15] Concentrations are typically around 0.2 mg/mL.[15]
- Instrumentation: Utilize a dual-beam UV-Vis spectrophotometer (e.g., Shimadzu UV-2450). [15]
- Measurement: Record the absorption spectra over a range of 200–700 nm.[15]
- Analysis: Identify the wavelength(s) of maximum absorbance (λ_{max}) for each isomer. For quantitative analysis, convert absorbance to molar absorption coefficients using the Beer-Lambert law.[15]

This protocol is used to identify the characteristic functional groups of the isomers.

- Sample Preparation: Prepare a potassium bromide (KBr) pellet containing a small amount of the nitroindole sample.
- Instrumentation: Use a standard FTIR spectrometer.
- Measurement: Acquire the FTIR spectrum over a typical wavenumber range (e.g., 4000-400 cm^{-1}).

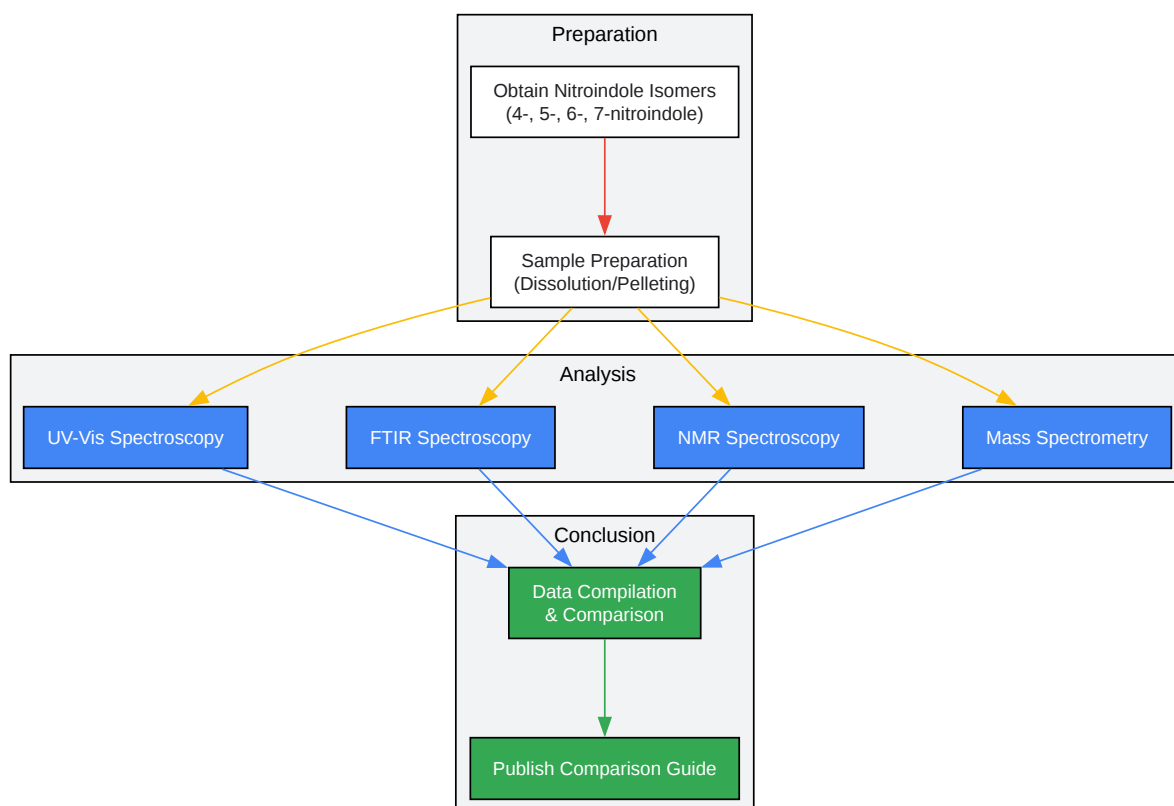
- Analysis: Identify characteristic peaks corresponding to N-H stretching, aromatic C-H stretching, and the symmetric and asymmetric stretches of the NO₂ group.

This protocol is used for the structural elucidation of the isomers.

- Sample Preparation: Dissolve the nitroindole sample in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Instrumentation: Use a high-resolution NMR spectrometer.
- Measurement: Acquire ¹H and ¹³C NMR spectra.
- Analysis: Analyze the chemical shifts, integration, and coupling patterns to assign the signals to specific protons and carbons in the molecule. The aromatic region of the ¹H NMR spectrum will be particularly important for differentiating the isomers.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the comparative analysis of nitroindole isomers.



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Caption: Workflow for Spectroscopic and Physical Comparison of Nitroindole Isomers.

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